

handling and safety precautions for N-Benzyl-N-butylpropane-1,3-diamine

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Compound of Interest

Compound Name: *N-Benzyl-N-butylpropane-1,3-diamine*

Cat. No.: *B3158578*

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Technical Support Center: N-Benzyl-N-butylpropane-1,3-diamine

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **N-Benzyl-N-butylpropane-1,3-diamine** is not readily available. The following information is extrapolated from structurally similar compounds, including N-benzylpropane-1,3-diamine and other diamine derivatives. This guide should be used for informational purposes only. Always conduct a thorough risk assessment and consult with a qualified safety professional before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **N-Benzyl-N-butylpropane-1,3-diamine**?

Based on data for similar compounds, **N-Benzyl-N-butylpropane-1,3-diamine** is expected to be corrosive and cause severe skin burns and eye damage.^{[1][2]} It may also be harmful if swallowed or inhaled, causing irritation to the respiratory tract.^{[3][4]}

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

Wear appropriate protective gloves, clothing, and eye/face protection.^{[2][5][6]} Specifically, chemical safety goggles or a face shield that meets OSHA's 29 CFR 1910.133 or European Standard EN166 regulations are recommended.^{[5][7]} A NIOSH/MSHA or European Standard

EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[3][5]

Q3: How should I properly store **N-Benzyl-N-butylpropane-1,3-diamine**?

Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[5][8] It should be stored locked up and away from incompatible materials such as strong oxidizing agents and strong acids.[5]

Q4: What are the known physical and chemical properties?

Since specific data for **N-Benzyl-N-butylpropane-1,3-diamine** is unavailable, the table below summarizes data for the closely related compound, N-benzylpropane-1,3-diamine.

Property	Value	Source Compound
Molecular Formula	C10H16N2	N-benzylpropane-1,3-diamine[1][9]
Molar Mass	164.25 g/mol	N-benzylpropane-1,3-diamine[1][9]
Appearance	Colorless liquid or solid	N-benzylpropane-1,3-diamine[9]
Boiling Point	102°C / 1 mmHg	N-benzylpropane-1,3-diamine[9]
Density	0.979 g/cm ³ (Predicted)	N-benzylpropane-1,3-diamine[9]

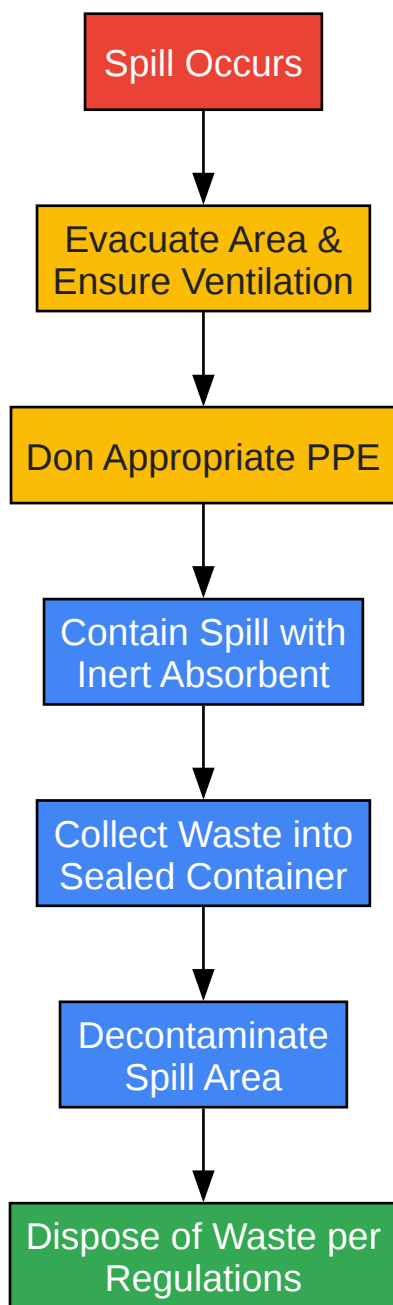
Troubleshooting Guides

Handling Spills

Issue: I have spilled **N-Benzyl-N-butylpropane-1,3-diamine** in the lab. What should I do?

Solution:

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area. Ensure the area is well-ventilated.[6][8]
- Personal Protection: Before attempting cleanup, don appropriate PPE, including a respirator, chemical-resistant gloves, and safety goggles.[8]
- Containment: For liquid spills, use an inert absorbent material like sand, dry lime, or soda ash to contain the spill.[3] Do not let the product enter drains.[6]
- Cleanup: Carefully collect the absorbed material and place it into a suitable, closed container for disposal.[3][5]
- Decontamination: Clean the affected area thoroughly.
- Disposal: Dispose of the waste in accordance with local, regional, and national hazardous waste regulations.[5][6]



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Caption: Spill Response Workflow for **N-Benzyl-N-butylpropane-1,3-diamine**.

First Aid Measures

Issue: A researcher has been exposed to **N-Benzyl-N-butylpropane-1,3-diamine**. What are the first aid procedures?

Solution:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)
- **Skin Contact:** Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.[\[5\]](#)[\[6\]](#) Wash contaminated clothing before reuse.[\[5\]](#)[\[6\]](#)
- **Inhalation:** Remove the person to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- **Ingestion:** Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[\[5\]](#)[\[6\]](#)

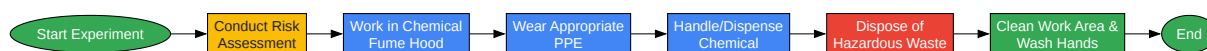
Experimental Protocols

General Handling Protocol

This protocol provides a general guideline for handling **N-Benzyl-N-butylpropane-1,3-diamine** in a laboratory setting.

- **Risk Assessment:** Before starting any experiment, perform a comprehensive risk assessment for the planned procedure.
- **Engineering Controls:** Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[5\]](#)
- **Personal Protective Equipment (PPE):** Wear the following PPE:
 - Chemical-resistant gloves (inspect before use).[\[8\]](#)
 - Safety goggles or face shield.
 - Lab coat.

- Closed-toe shoes.
- Dispensing: When transferring the chemical, do so carefully to avoid splashing or creating aerosols. Use non-sparking tools.[2]
- Heating: If heating is required, avoid excess heat.[5]
- Waste Disposal: Dispose of all waste containing the chemical in a designated hazardous waste container.
- Hygiene: Wash hands thoroughly after handling.[5][7] Do not eat, drink, or smoke in the laboratory.



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Caption: General Handling Workflow for Diamine Compounds.

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